

Unveiling the Molecular Target of Antifungal Agent 37: A Technical Guide

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Compound of Interest

Compound Name: Antifungal agent 37

Cat. No.: B12403907

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This technical guide provides an in-depth analysis of the molecular target identification for **Antifungal Agent 37**, a novel heterocyclic disulfide compound. The document is intended for researchers, scientists, and drug development professionals actively engaged in the discovery and development of new antifungal therapies.

Executive Summary

Antifungal Agent 37, a heterocyclic disulfide inspired by the antimicrobial properties of allicin, has demonstrated significant antifungal and antibacterial activity. This guide summarizes the quantitative data on its efficacy, details the experimental protocols for its evaluation, and elucidates its proposed mechanism of action. The primary molecular target appears to be the fungal cell membrane, leading to disruption of its integrity and subsequent cell death.

Data Presentation: In Vitro Efficacy of Antifungal Agent 37

The antifungal and antibacterial activity of **Antifungal Agent 37** has been quantified against a range of pathogenic fungi and bacteria. The data is summarized in the tables below.

Table 1: Antifungal Activity of Agent 37 (50 µg/mL) Against Pathogenic Fungi[1]

Fungal Species	Inhibition Rate (%)
R. solani	65.46
S. sclerotiorum	98.56
B. cinerea	41.99
F. graminearum	66.80
M. oryzae	36.70
P. capsici	28.26
A. flavus	100
P. expansum	57.35
M. fructicola	89.64
R. stolonifer	59.03

Table 2: EC50 Values of **Antifungal Agent 37** Against Pathogenic Fungi^[1]

Fungal Species	EC50 (µg/mL)
R. solani	10.67
S. sclerotiorum	10.10
F. graminearum	23.49
A. flavus	>10
M. fructicola	9.71
R. stolonifer	21.54

Table 3: Antibacterial Activity of **Antifungal Agent 37**^[1]

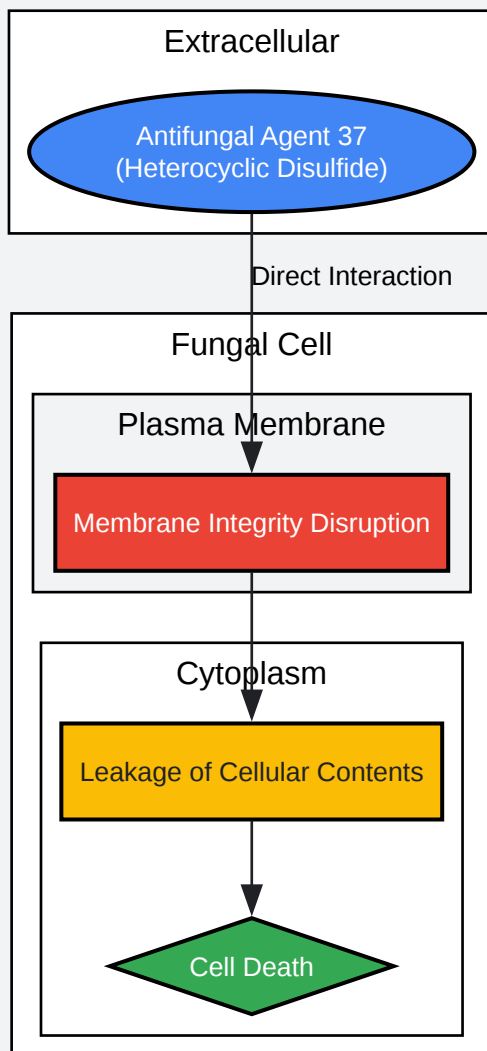
Bacterial Species	MIC (µg/mL)
X. oryzae	1.56

Proposed Molecular Target and Mechanism of Action

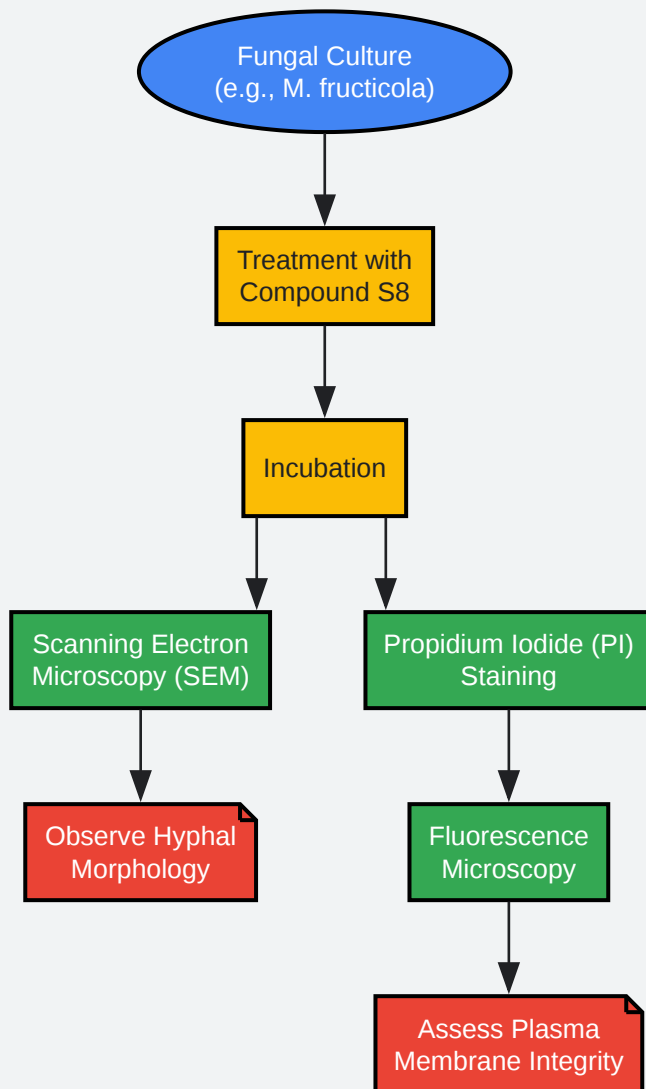
Based on preliminary studies of a structurally related compound (S8) from the same chemical series, the primary molecular target of **Antifungal Agent 37** is the fungal cell membrane. The proposed mechanism of action involves the disruption of the plasma membrane's integrity, leading to the leakage of cellular contents and ultimately, cell death.^[2]

The following diagram illustrates the proposed signaling pathway for the antifungal activity of this class of heterocyclic disulfides.

Proposed Mechanism of Action for Heterocyclic Disulfide Antifungals



Workflow for Mechanism of Action Studies



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References

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